

Essential Safety and Logistical Information for Handling FR900359

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Compound of Interest

Compound Name: FR900359

Cat. No.: B1674037

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **FR900359**, a potent and selective inhibitor of Gαq/11/14 proteins. Adherence to these procedures is vital for ensuring personnel safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

Given that **FR900359** is a biologically active small molecule, and specific safety data may not be exhaustively documented, it should be handled with caution as a potentially hazardous compound. The following personal protective equipment is mandatory:

PPE Category	Item	Specification and Use Protocol
Eye Protection	Safety Goggles or Face Shield	Must be worn at all times when handling the compound to protect against splashes. Standard eyeglasses are not sufficient.
Hand Protection	Double Nitrile Gloves	Wear two pairs of chemical-resistant nitrile gloves. The outer glove should be removed and disposed of immediately after handling the compound. Change gloves frequently, and always before leaving the work area. [1]
Body Protection	Laboratory Coat	A fully buttoned lab coat is required to protect against skin contact. For procedures with a higher risk of splashes, a chemical-resistant apron or gown should be worn over the lab coat.
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powdered form of the compound to prevent inhalation. All respiratory protection should be fit-tested. [2]

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the stability and integrity of **FR900359**.

Receiving and Unpacking:

- Inspect the external packaging for any signs of damage upon receipt.
- Don appropriate PPE (lab coat, gloves, and eye protection) before opening the package.
- Unpack the compound in a designated area, such as a chemical fume hood.

Preparation of Stock Solutions:

- Handle the solid compound in a chemical fume hood to minimize inhalation risk.
- **FR900359** is soluble in DMSO.[3]
- Prepare stock solutions in appropriate chemical-resistant glassware.

Storage Conditions:

- Solid Form: Store at -20°C for long-term storage.[4]
- In Solution (e.g., in DMSO): Aliquot into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. Short-term storage of solutions (days to weeks) can be at 0-4°C.[3]

Disposal Plan

All waste materials contaminated with **FR900359** must be treated as hazardous chemical waste.

- Solid Waste: Includes contaminated gloves, pipette tips, vials, and absorbent paper. Collect in a dedicated, clearly labeled, and sealed hazardous waste container.[5]
- Liquid Waste: Unused solutions containing **FR900359** should be collected in a designated, leak-proof hazardous waste container. Do not dispose of down the drain.[5][6]
- Decontamination: Decontaminate work surfaces with a suitable solvent (e.g., 70% ethanol) followed by a detergent solution.
- Waste Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office or a licensed waste disposal service.[7][8]

Quantitative Data Summary

The following tables summarize key quantitative data for **FR900359** based on available research.

Table 1: Inhibitory Potency of **FR900359**

Target	IC50 (nM)
Gαq	13.18
Gα11	10.47
Gα14	10

Data sourced from Cayman Chemical product information.[\[9\]](#)

Table 2: Effective Concentrations in Experimental Models

Experimental Model	Concentration	Observed Effect
Isolated mouse tail arteries	1 μM	Induces relaxation of precontracted arteries. [9]
Washed isolated human platelets	Concentration-dependent	Inhibits platelet aggregation. [9]
B16 melanoma cells	Not specified	Induces G1 phase cell cycle arrest and reduces proliferation and migration. [9]
Mouse model of allergic asthma	2.5 μg/animal	Inhibits airway hyperresponsiveness. [9]

Experimental Protocols

Protocol 1: In Vitro Cell Proliferation Assay

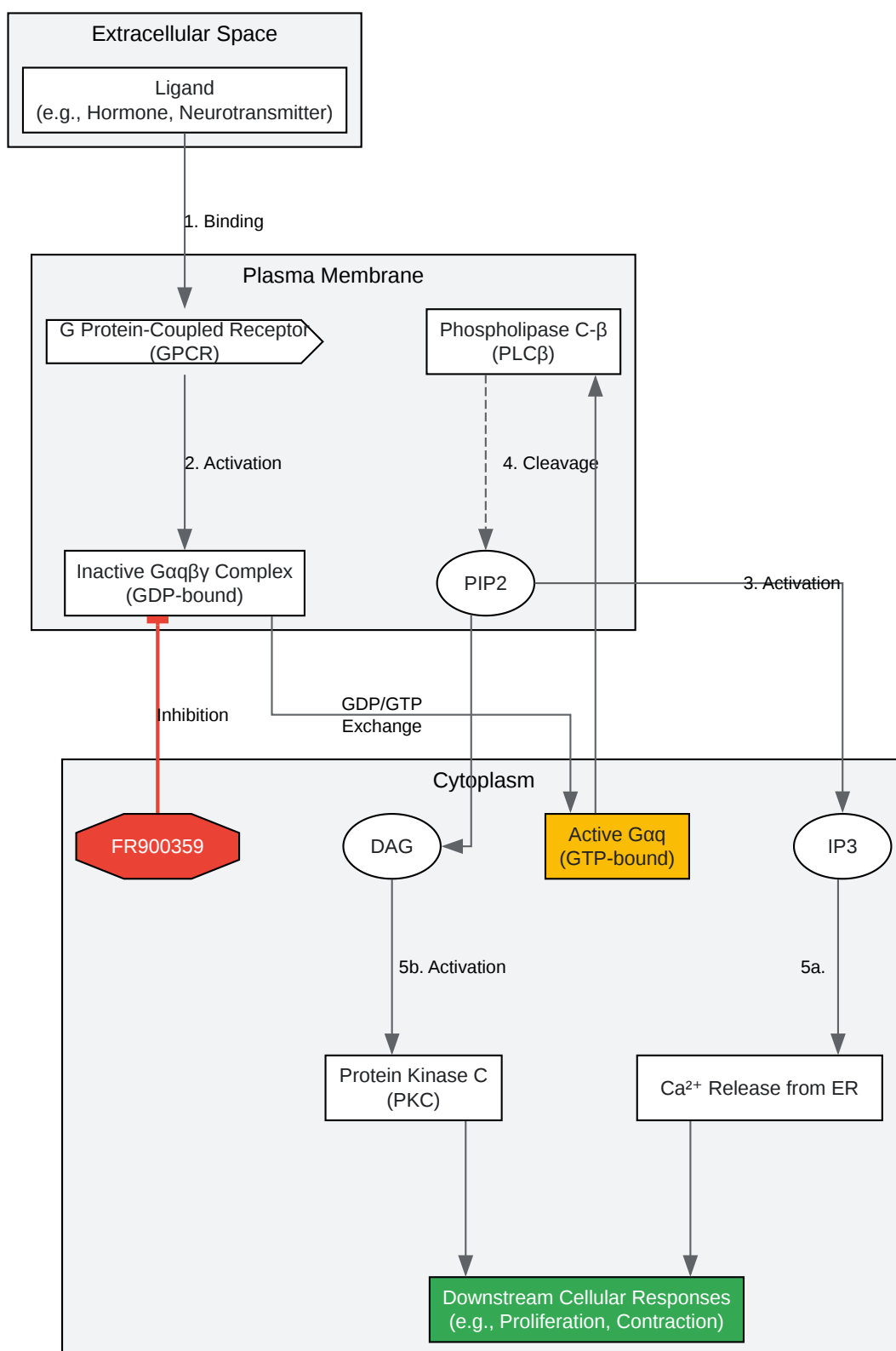
- Cell Seeding: Plate B16 melanoma cells in a 96-well plate at a density of 5,000 cells/well and allow them to adhere overnight.
- Compound Preparation: Prepare a serial dilution of **FR900359** in cell culture medium.
- Treatment: Remove the old medium from the cells and add the medium containing different concentrations of **FR900359**. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the cells for 48-72 hours at 37°C in a humidified incubator with 5% CO₂.
- Viability Assessment: Measure cell viability using a standard method such as MTT, XTT, or a commercial cell viability reagent.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Protocol 2: Western Blot for ERK1/2 Phosphorylation

- Cell Culture and Starvation: Culture HEK293 cells to 80-90% confluency. Serum-starve the cells for 4-6 hours prior to the experiment.
- Inhibitor Pre-treatment: Pre-incubate the cells with the desired concentration of **FR900359** or vehicle for 1 hour.
- Stimulation: Stimulate the cells with a known Gαq-coupled receptor agonist (e.g., carbachol) for 5-10 minutes.
- Cell Lysis: Wash the cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting: Separate the protein lysates by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies against phosphorylated ERK1/2 (p-ERK1/2) and total ERK1/2.

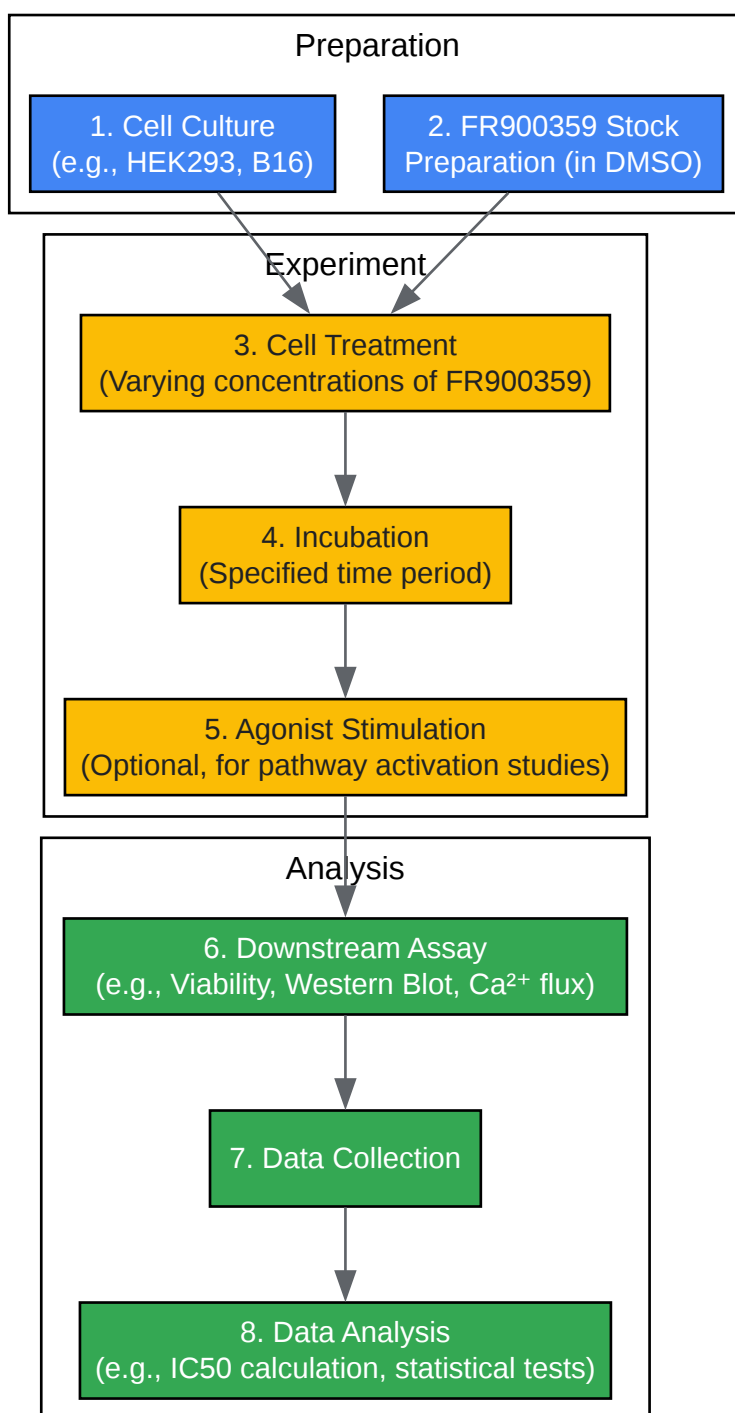
- Detection: Use an appropriate HRP-conjugated secondary antibody and a chemiluminescent substrate to detect the protein bands.
- Analysis: Quantify the band intensities and normalize the p-ERK1/2 signal to the total ERK1/2 signal.

Visualizations



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Caption: Gαq signaling pathway and the inhibitory action of **FR900359**.



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Caption: A typical experimental workflow for cell-based assays with **FR900359**.

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